

# Solubility Profile of 2-Bromo-5-methylphenol in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-5-methylphenol

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-Bromo-5-methylphenol** (CAS No. 14847-51-9), a key intermediate in various chemical syntheses. Understanding the solubility of this compound in different organic solvents is crucial for its application in process development, formulation, and quality control. This document compiles available solubility data, details a general experimental protocol for solubility determination, and presents a logical workflow for such experiments.

## Quantitative Solubility Data

Precise quantitative solubility data for **2-Bromo-5-methylphenol** in a wide range of organic solvents is not extensively available in publicly accessible literature. The following table summarizes the qualitative solubility information that has been reported. This data provides a foundational understanding for solvent selection in experimental and industrial processes.

Solvent	CAS Number	Formula	Solubility Description
Chloroform	67-66-3	CHCl <sub>3</sub>	Slightly Soluble[1][2] [3]
Dimethyl Sulfoxide (DMSO)	67-68-5	C <sub>2</sub> H <sub>6</sub> OS	Slightly Soluble[1][2] [3]

Note: "Slightly soluble" indicates that a small amount of the solute dissolves in the solvent.

For the related isomer, 3-bromo-5-methylphenol, it has been noted to be soluble in alcohol, ether, and chlorinated solvents, and slightly soluble in water.<sup>[4]</sup> This suggests that **2-Bromo-5-methylphenol** may exhibit similar solubility in these classes of solvents. However, empirical verification is essential.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **2-Bromo-5-methylphenol** in an organic solvent. This protocol is based on the widely used isothermal equilibrium method.

Objective: To determine the equilibrium solubility of **2-Bromo-5-methylphenol** in a selected organic solvent at a specific temperature.

Materials:

- **2-Bromo-5-methylphenol** (purity > 98%)
- Selected organic solvent (analytical grade)
- Thermostatic shaker or water bath
- Calibrated thermometer
- Analytical balance ( $\pm 0.0001$  g)
- Volumetric flasks
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Vials for sample collection

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **2-Bromo-5-methylphenol** to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial or flask). The presence of undissolved solid is crucial to ensure saturation.
  - Place the container in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture at a constant speed for a predetermined time (e.g., 24-48 hours) to ensure that equilibrium is reached. Preliminary studies may be required to determine the time to reach equilibrium.
- Sample Collection and Filtration:
  - Once equilibrium is established, cease agitation and allow the undissolved solid to settle for at least 2 hours in the temperature-controlled environment.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed or temperature-equilibrated syringe.
  - Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved micro-particles. This step must be performed quickly to avoid temperature fluctuations that could affect solubility.
- Sample Analysis (HPLC Method):
  - Accurately weigh the vial containing the filtered saturated solution.
  - Dilute a known weight or volume of the saturated solution with the mobile phase to a concentration within the calibration range of the HPLC method.
  - Prepare a series of standard solutions of **2-Bromo-5-methylphenol** of known concentrations in the mobile phase.
  - Inject the standard solutions into the HPLC system to construct a calibration curve of peak area versus concentration.

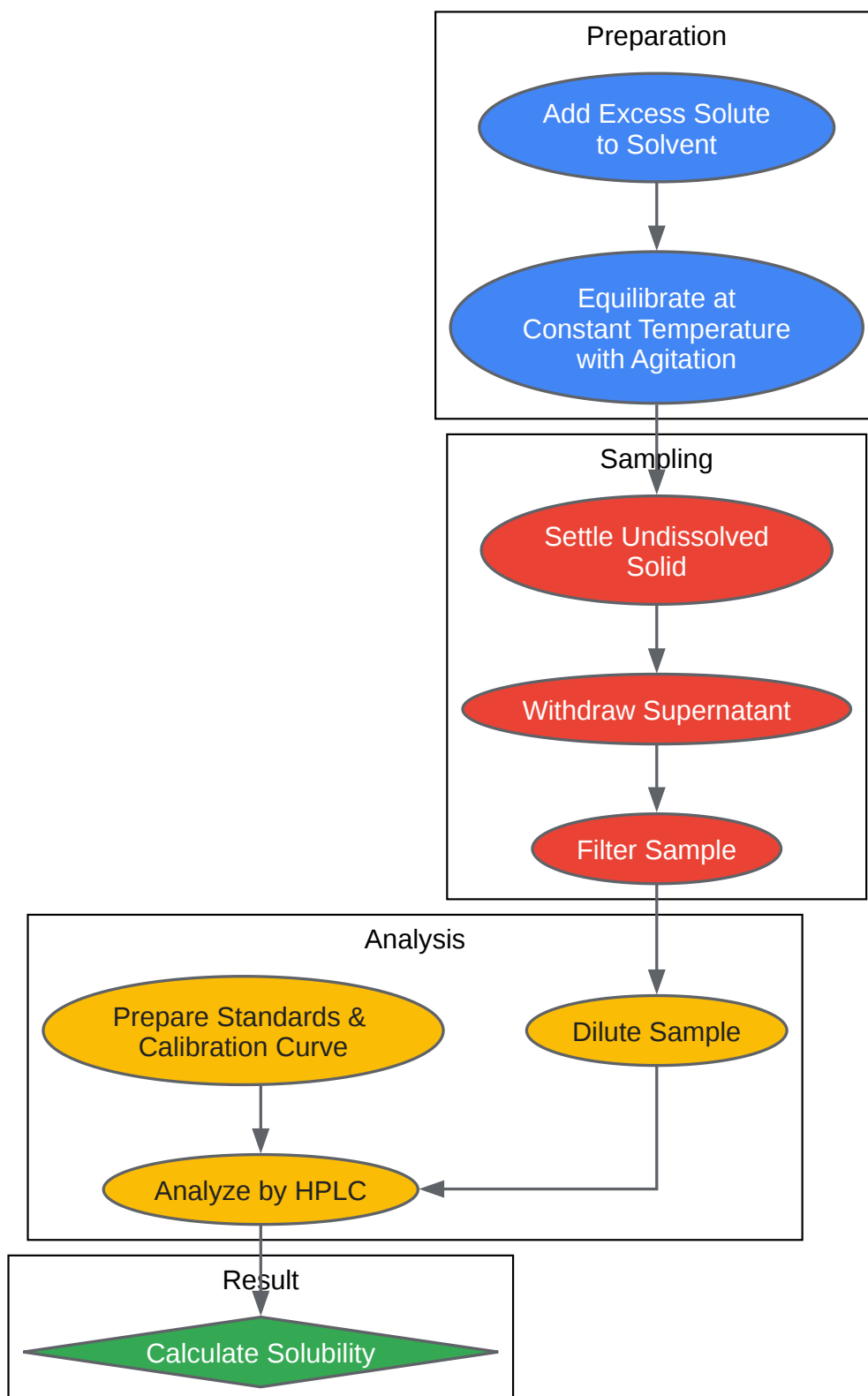
- Inject the diluted sample solution into the HPLC system and determine its concentration from the calibration curve.
- Calculation of Solubility:
  - Calculate the concentration of **2-Bromo-5-methylphenol** in the original saturated solution, accounting for the dilution factor.
  - Express the solubility in desired units, such as grams per 100 mL (g/100mL) or moles per liter (mol/L).

#### Safety Precautions:

- Handle **2-Bromo-5-methylphenol** and all organic solvents in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **2-Bromo-5-methylphenol** and the chosen solvents for specific handling and disposal instructions.<sup>[3]</sup>

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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General workflow for solubility determination.

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